

Proper Disposal of 7-Azatryptophan: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: 7-Azatryptophan

CAS No.: 1137-00-4

Cat. No.: B074794

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For researchers, scientists, and drug development professionals, the proper disposal of chemical waste is a critical component of laboratory safety and environmental responsibility. This guide provides essential, immediate safety and logistical information for the proper disposal of **7-Azatryptophan**, a fluorescent analog of tryptophan often used in protein structure and function studies.

Immediate Safety and Handling Precautions

Before beginning any disposal procedure, consult the Safety Data Sheet (SDS) for **7-Azatryptophan**. While some safety data sheets may classify it as not a hazardous substance or mixture, it is crucial to handle all chemicals with care. The following personal protective equipment (PPE) should be worn:

- Eye Protection: Safety goggles with side-shields.[\[1\]](#)[\[2\]](#)
- Hand Protection: Chemical-resistant gloves.[\[1\]](#)[\[2\]](#)
- Body Protection: A lab coat is mandatory to protect from accidental spills.[\[1\]](#)[\[2\]](#)

Ensure adequate ventilation in the handling area to avoid inhalation of any dust.^{[1][3]} In case of accidental contact, follow these first-aid measures:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes.^[3]
- Skin Contact: Wash off with soap and plenty of water.
- Ingestion: Rinse mouth with water and seek immediate medical attention.^{[1][3]}

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₁ N ₃ O ₂	^{[4][5]}
Molecular Weight	205.21 g/mol	^[5]
Physical State	Solid, powder	^[1]
Solubility	Soluble in 1 M HCl (50 mg/ml) with heat	^[6]
Storage Class	11 - Combustible Solids	
Water Hazard Class (WGK)	WGK 3 (highly hazardous to water)	

Step-by-Step Disposal Protocol

The disposal of **7-Azatryptophan** must comply with federal, state, and local regulations.^[7] The following is a general procedural guide based on standard practices for chemical waste disposal.

1. Waste Identification and Segregation:

- Hazard Assessment: Based on its WGK 3 classification, **7-Azatryptophan** is considered highly hazardous to water and should be treated as hazardous waste.
- Segregation: Do not mix **7-Azatryptophan** waste with other waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department.^[8] Keep it

separate from incompatible materials such as strong oxidizing agents.[1]

2. Waste Collection and Containerization:

- Solid Waste:

- Collect unused or expired solid **7-Azatryptophan** in its original container if possible.[9]
- If the original container is not available, use a clearly labeled, sealed, and compatible waste container.[9][10]
- Contaminated materials such as gloves, weigh boats, and wipes should also be collected as solid hazardous waste.[2][9]

- Liquid Waste:

- Collect aqueous solutions containing **7-Azatryptophan** in a designated, leak-proof, and clearly labeled hazardous waste container.[2][8][9]
- Ensure the container has a secure screw-on cap.[8][9]

- Labeling:

- All waste containers must be clearly labeled with the words "Hazardous Waste," the full chemical name ("**7-Azatryptophan**"), and the associated hazards (e.g., "Combustible Solid," "Hazardous to Water").[9][10]

3. Storage:

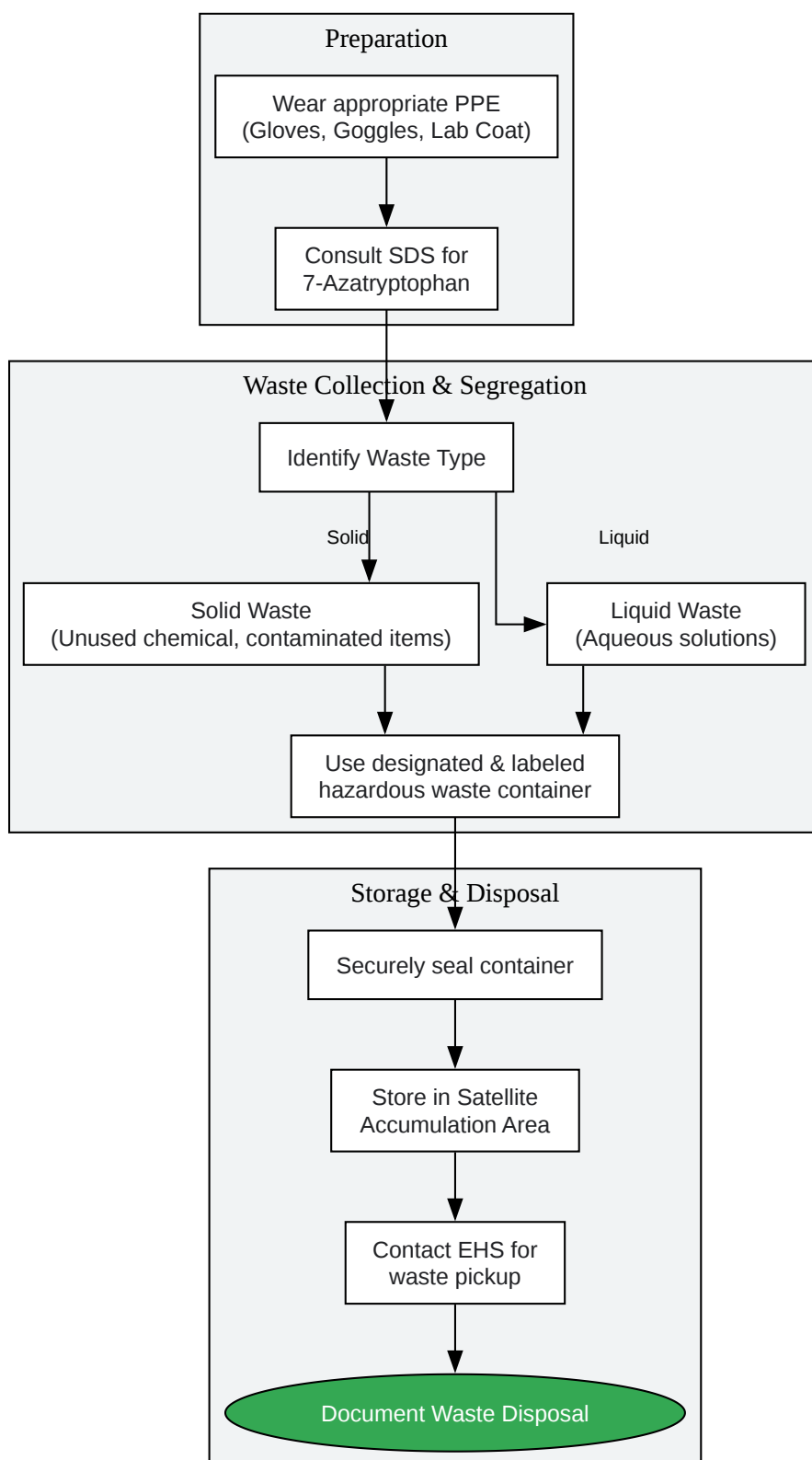
- Store sealed waste containers in a designated and secure satellite accumulation area.[8][11]
- The storage area should be away from ignition sources and incompatible materials.

4. Disposal:

- Do not dispose of **7-Azatryptophan** down the drain or in regular trash.[12]

- Contact your institution's EHS department to arrange for the pickup and disposal of the hazardous waste.[\[9\]](#)[\[11\]](#)
- Follow all institutional procedures for waste collection requests.

Experimental Workflow for Disposal



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Caption: Workflow for the proper disposal of **7-Azatryptophan**.

Spill Management

In the event of a spill, the following steps should be taken:

- **Restrict Access:** Immediately alert others in the area and restrict access to the spill location.
- **Containment:** For solid spills, prevent the powder from becoming airborne. For liquid spills, use an inert absorbent material to contain the spill.^[2]
- **Cleanup:** Carefully sweep or scoop the absorbed material into a designated hazardous waste container.
- **Decontamination:** Clean the spill area with a suitable solvent, collecting all cleaning materials as hazardous waste.
- **Report:** Report the spill to your laboratory supervisor and EHS department.

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